

Introduction: The Privileged Nature of the Piperazine Scaffold in Drug Discovery

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Compound of Interest

Compound Name: *1-Methanesulfonyl-2-methylpiperazine*

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The piperazine ring, a six-membered heterocycle containing two opposing nitrogen atoms, is a cornerstone of modern medicinal chemistry, widely regarded as a "privileged scaffold."^{[1][2]} Its prevalence in numerous FDA-approved drugs stems from its unique physicochemical properties. The two nitrogen atoms provide a combination of structural rigidity, hydrogen bond donor and acceptor sites, and a large polar surface area, which often translates to improved aqueous solubility, oral bioavailability, and favorable ADME (Absorption, Distribution, Metabolism, and Excretion) characteristics.^[2] This versatility allows for the development of bioactive molecules across a vast spectrum of therapeutic areas, including oncology, infectious diseases, and central nervous system (CNS) disorders.^{[3][4][5]}

When functionalized with a methanesulfonyl (mesyl) group, the resulting N-sulfonylpiperazine moiety introduces a strong electron-withdrawing group that modulates the basicity of the adjacent nitrogen and provides a potent hydrogen bond acceptor, further refining the molecule's interaction with biological targets. The addition of a methyl group at the 2-position of the piperazine ring introduces a chiral center, increasing structural complexity and providing an opportunity for stereospecific interactions that can enhance target affinity and selectivity.

This technical guide provides a comprehensive analysis of the biological potential of the **1-Methanesulfonyl-2-methylpiperazine** core. While this specific molecule is not extensively documented as a standalone therapeutic agent, it represents a critical structural motif found in highly active compounds. By examining the synthesis, physicochemical properties, and known biological activities of structurally related analogues, this document aims to provide researchers, scientists, and drug development professionals with the foundational knowledge and experimental frameworks necessary to explore its therapeutic potential.

Section 1: Physicochemical Characteristics and Synthetic Strategy

The biological activity of a molecule is intrinsically linked to its physical and chemical properties. The **1-Methanesulfonyl-2-methylpiperazine** scaffold combines features that are highly desirable in drug design.

Physicochemical Profile

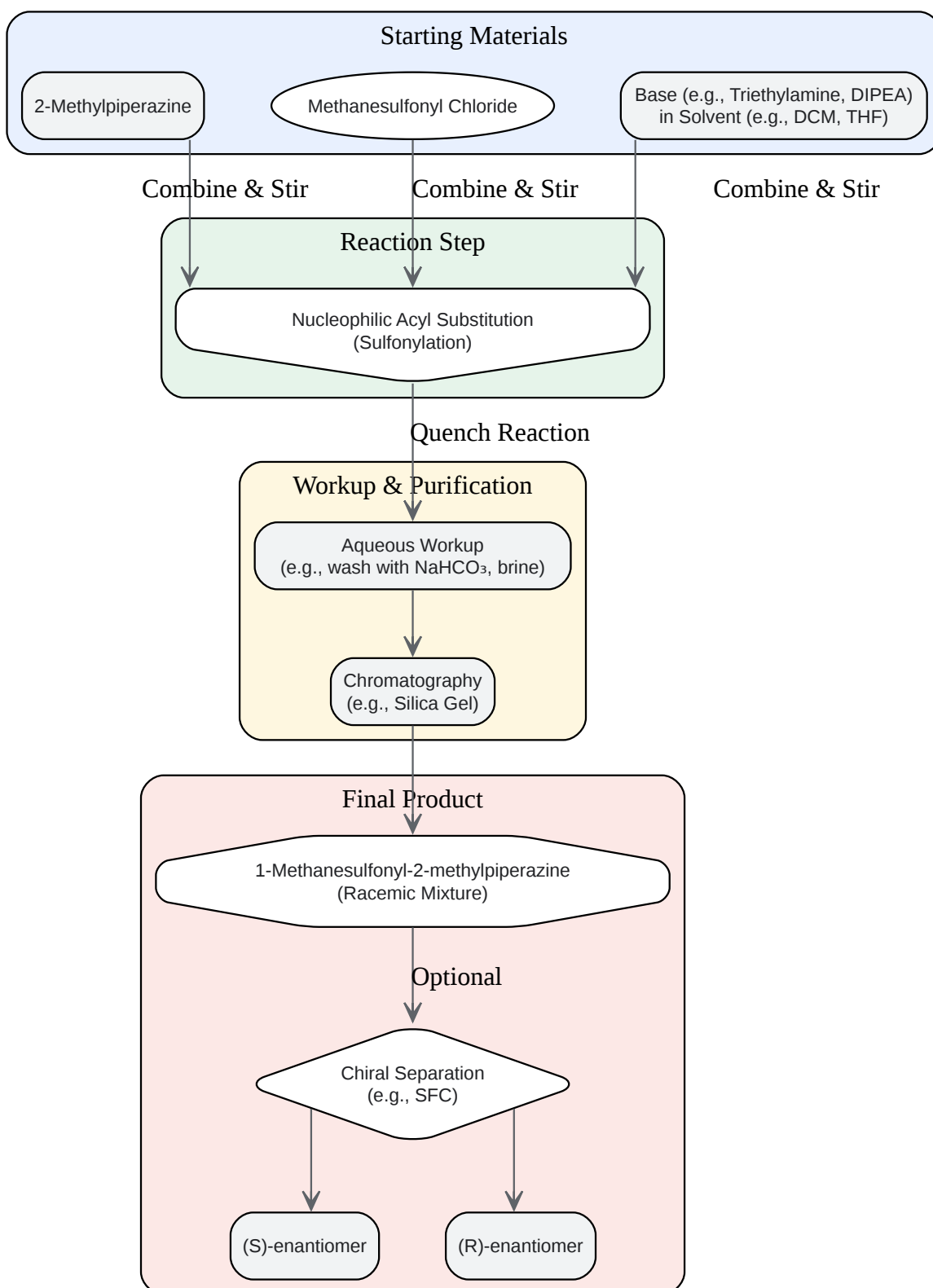
The introduction of the methanesulfonyl group to the piperazine ring significantly impacts its electronic and physical properties. The parent compound, 1-methanesulfonylpiperazine, serves as a useful baseline for understanding these effects.

Property	Value (1-Methanesulfonylpiperazine)	Rationale and Impact of 2-Methyl Group
Molecular Weight	164.23 g/mol [6]	The addition of a methyl group (CH ₃) increases the molecular weight by approximately 14 Da.
pKa	The two nitrogen atoms in piperazine have pKa values around 5.3 and 9.7.[1]	The strongly electron-withdrawing sulfonyl group significantly reduces the basicity of the N1 nitrogen. The N4 nitrogen remains basic, allowing for salt formation to improve solubility. The 2-methyl group has a minor electronic effect but influences conformation.
LogP	-1.1 (Calculated)[6]	This negative LogP indicates high hydrophilicity. The 2-methyl group will slightly increase lipophilicity, potentially improving membrane permeability.
Hydrogen Bonding	1 Donor (N-H), 2 Acceptors (O=S=O)	The N-H group can act as a hydrogen bond donor, while the sulfonyl oxygens are strong acceptors. These features are critical for specific interactions with protein targets.
Chirality	Achiral	The presence of the methyl group at the C2 position creates a chiral center, resulting in (S) and (R) enantiomers. This is a critical

consideration, as enantiomers often exhibit different pharmacological activities and metabolic profiles.

General Synthetic Approach

The synthesis of **1-Methanesulfonyl-2-methylpiperazine** is typically achieved through the sulfonylation of 2-methylpiperazine. This reaction is a standard procedure in medicinal chemistry.



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Figure 1: General synthetic workflow for **1-Methanesulfonyl-2-methylpiperazine**.

Causality in Synthesis: The choice of a non-nucleophilic organic base like triethylamine is critical to deprotonate the secondary amine of 2-methylpiperazine, activating it for nucleophilic attack on the highly electrophilic sulfur atom of methanesulfonyl chloride.[7] Dichloromethane (DCM) is a common solvent as it is relatively inert and effectively solubilizes the reactants. Post-reaction workup with a mild aqueous base (e.g., sodium bicarbonate) neutralizes any excess acid generated, and purification via column chromatography separates the desired product from unreacted starting materials and byproducts.

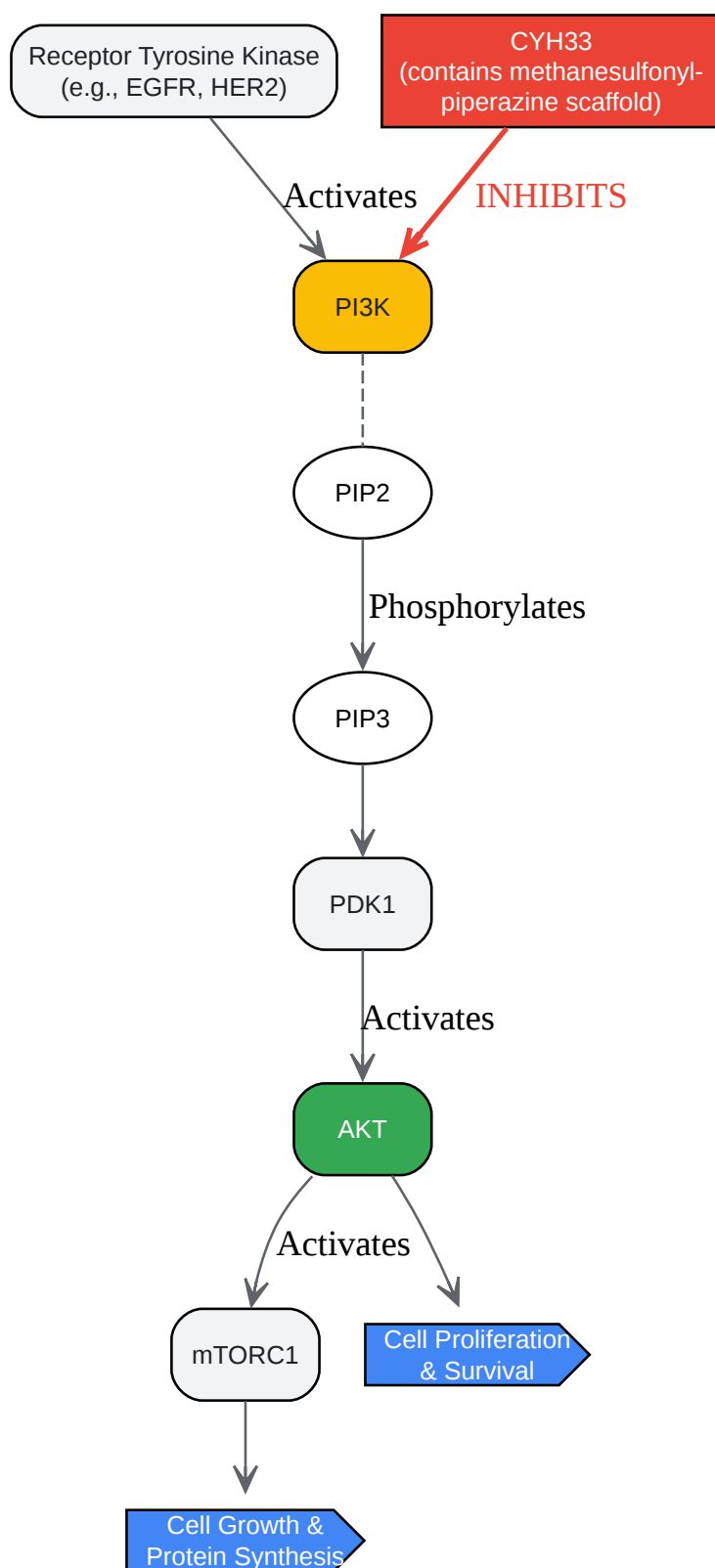
Section 2: Biological Activities of Structurally Related Compounds

The therapeutic potential of the **1-Methanesulfonyl-2-methylpiperazine** scaffold is best understood by examining the biological activities of compounds that incorporate this or a very similar moiety.

Anticancer Activity: Targeting the PI3K/AKT/mTOR Pathway

The most significant and well-documented application of the methanesulfonyl-piperazine scaffold is in the development of anticancer agents, particularly as inhibitors of the Phosphoinositide 3-kinase (PI3K) pathway. This pathway is one of the most frequently dysregulated signaling networks in human cancers, making it a prime target for therapeutic intervention.[8]

A key example is the compound CYH33, a potent and selective PI3K α inhibitor developed for the treatment of advanced solid tumors.[8] The chemical structure of CYH33 prominently features a (4-(methylsulfonyl)piperazin-1-yl)methyl group. This compound demonstrated a PI3K α inhibitory concentration (IC₅₀) of 5.9 nM and showed dose-dependent antitumor efficacy in xenograft models.[8] Western blot analysis confirmed that its mechanism of action involves the inhibition of AKT phosphorylation, a critical downstream effector in the PI3K pathway.[8]



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Figure 2: The PI3K/AKT/mTOR signaling pathway and the inhibitory action of related compounds.

Other studies have highlighted the broad utility of the piperazine moiety in anticancer drug design, targeting Bcl-2 anti-apoptotic proteins, receptor tyrosine kinases (VEGFR, EGFR, HER2), and other key components of cancer cell signaling.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Central Nervous System (CNS) Activity

The piperazine scaffold is a well-established pharmacophore in CNS-acting drugs.[\[5\]](#)

Arylpiperazine derivatives, for instance, are known to interact with a variety of neurotransmitter receptors, including serotonin (5-HT) and dopamine receptors.[\[12\]](#)

Compounds containing piperazine-chalcone hybrids have been investigated as multi-target agents for neurological disorders, showing inhibitory activity against:

- Monoamine Oxidase B (MAO-B): Inhibition of MAO-B increases dopamine levels and is a therapeutic strategy for Parkinson's disease.[\[5\]](#)
- Acetylcholinesterase (AChE): AChE inhibitors are a primary treatment for Alzheimer's disease.[\[5\]](#)
- β -site Amyloid Precursor Protein Cleaving Enzyme 1 (BACE-1): BACE-1 is a key enzyme in the production of amyloid- β plaques in Alzheimer's disease.[\[5\]](#)

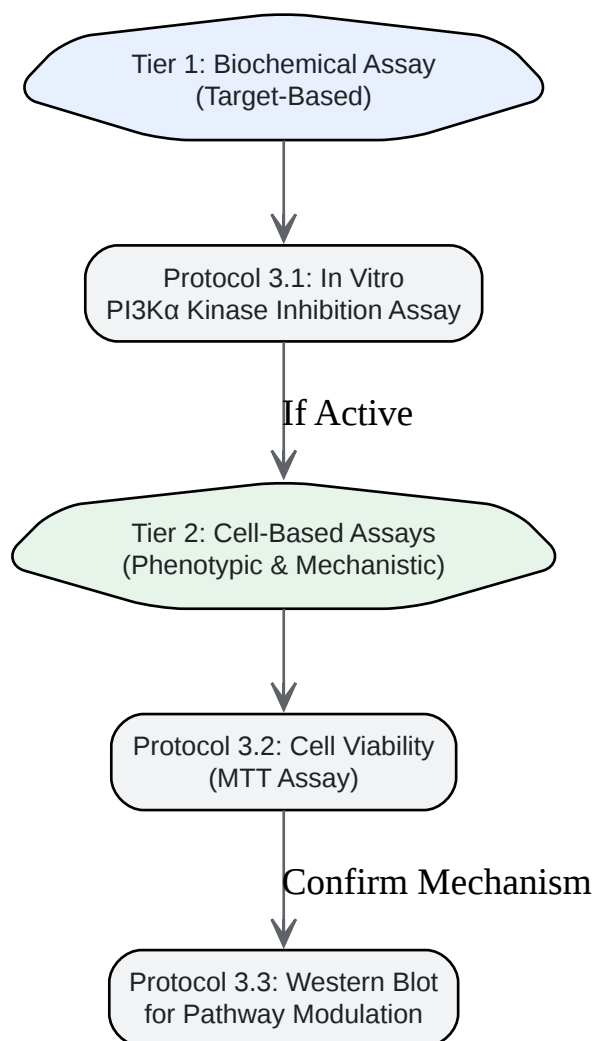
The specific **1-Methanesulfonyl-2-methylpiperazine** scaffold, with its polarity and structural features, is a promising candidate for designing CNS-penetrant molecules. Its ability to serve as a versatile building block allows for the attachment of various aromatic or heterocyclic moieties to target specific CNS receptors or enzymes.[\[12\]](#)[\[13\]](#)

Antimicrobial and Antifungal Activity

Derivatives of piperazine have also demonstrated notable antimicrobial and antifungal properties.[\[3\]](#) The core structure can be functionalized to create compounds that are effective against various strains of bacteria (e.g., *Staphylococcus aureus*, *Escherichia coli*) and fungi (e.g., *Candida albicans*, *Aspergillus niger*).[\[3\]](#) While less explored than its anticancer and CNS potential, the **1-Methanesulfonyl-2-methylpiperazine** core could serve as a starting point for the development of novel anti-infective agents.

Section 3: Experimental Protocols for Biological Evaluation

To empirically determine the biological activity of **1-Methanesulfonyl-2-methylpiperazine**, a tiered screening approach is recommended. The following protocols provide a robust framework for an initial investigation, focusing on the promising area of oncology.



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Figure 3: Tiered experimental workflow for in vitro screening.

Protocol 3.1: In Vitro PI3K Alpha Kinase Inhibition Assay

- Objective: To determine the direct inhibitory effect of the test compound on the enzymatic activity of recombinant human PI3Kα.

- **Causality:** This is a primary, target-based assay. A positive result directly implicates the compound as an inhibitor of the enzyme, independent of cellular effects. Commercial kits (e.g., ADP-Glo™ Kinase Assay) provide a standardized, high-throughput method.
- **Methodology:**
 - **Reagent Preparation:** Reconstitute recombinant human PI3K α enzyme, lipid kinase substrate (PIP2), and ATP according to the manufacturer's protocol. Prepare a serial dilution of **1-Methanesulfonyl-2-methylpiperazine** (e.g., from 100 μ M to 1 nM) in DMSO.
 - **Kinase Reaction:** In a 384-well plate, add 2.5 μ L of the test compound dilution or DMSO (vehicle control). Add 5 μ L of the enzyme/substrate mix.
 - **Initiation:** Initiate the reaction by adding 2.5 μ L of ATP solution. Incubate at room temperature for 60 minutes.
 - **Signal Generation:** Stop the kinase reaction and deplete the remaining ATP by adding 10 μ L of ADP-Glo™ Reagent. Incubate for 40 minutes.
 - **Luminescence Detection:** Add 20 μ L of Kinase Detection Reagent to convert the generated ADP to ATP and produce a luminescent signal via a luciferase reaction. Incubate for 30 minutes.
 - **Data Acquisition:** Read the luminescence on a plate reader.
 - **Analysis:** Calculate the percent inhibition relative to the vehicle control and plot against the compound concentration. Determine the IC50 value using non-linear regression analysis.

Protocol 3.2: Cell Viability / Cytotoxicity Assay (MTT Assay)

- **Objective:** To assess the effect of the test compound on the metabolic activity and proliferation of cancer cells.
- **Causality:** This is a phenotypic assay. A reduction in signal indicates that the compound is either cytotoxic (kills cells) or cytostatic (inhibits proliferation). It validates that the biochemical activity observed in Protocol 3.1 translates to a cellular effect.

- Methodology:
 - Cell Seeding: Plate a cancer cell line with a known PIK3CA mutation (e.g., MCF-7, SKOV-3) in a 96-well plate at a density of 5,000-10,000 cells/well. Allow cells to adhere overnight.
 - Compound Treatment: Treat the cells with a serial dilution of **1-Methanesulfonyl-2-methylpiperazine** for 72 hours. Include a vehicle control (DMSO) and a positive control (e.g., CYH33 or Alpelisib).
 - MTT Addition: Add 10 μ L of MTT reagent (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C. Viable cells with active mitochondrial dehydrogenases will reduce the yellow MTT to purple formazan crystals.
 - Solubilization: Carefully remove the media and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
 - Data Acquisition: Measure the absorbance at 570 nm using a microplate reader.
 - Analysis: Normalize the absorbance values to the vehicle control to determine the percentage of cell viability. Calculate the GI50 (concentration for 50% growth inhibition) value.

Protocol 3.3: Western Blot Analysis for PI3K Pathway Modulation

- Objective: To confirm that the observed cytotoxicity is mediated by the inhibition of the PI3K signaling pathway.
- Causality: This is a mechanistic assay that provides a direct link between the drug target and the cellular phenotype. Observing a dose-dependent decrease in the phosphorylation of AKT (p-AKT), a direct downstream target of PI3K, confirms the compound's on-target mechanism of action.[\[8\]](#)
- Methodology:
 - Cell Treatment & Lysis: Plate cells (e.g., MCF-7) in a 6-well plate and grow to 70-80% confluency. Treat with the test compound at various concentrations (e.g., 0.1x, 1x, 10x

GI50) for 2-4 hours. Wash cells with ice-cold PBS and lyse with RIPA buffer containing protease and phosphatase inhibitors.

- Protein Quantification: Determine the protein concentration of each lysate using a BCA assay.
- SDS-PAGE: Load equal amounts of protein (20-30 µg) onto a 10% SDS-polyacrylamide gel and separate by electrophoresis.
- Protein Transfer: Transfer the separated proteins from the gel to a PVDF membrane.
- Immunoblotting:
 - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
 - Incubate the membrane overnight at 4°C with primary antibodies against p-AKT (Ser473), total AKT, and a loading control (e.g., GAPDH or β-actin).
 - Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Detection: Add an enhanced chemiluminescence (ECL) substrate and visualize the protein bands using a chemiluminescence imaging system.
- Analysis: Quantify the band intensities. A decrease in the p-AKT/total AKT ratio with increasing compound concentration confirms pathway inhibition.

Conclusion and Future Directions

The **1-Methanesulfonyl-2-methylpiperazine** scaffold represents a highly promising core for the development of novel therapeutic agents. The strong precedent set by PI3K inhibitors like CYH33 firmly establishes its potential in oncology.[8] Furthermore, the well-documented role of the broader piperazine class in CNS-acting drugs suggests that this scaffold could be readily adapted to target neurological disorders.[5]

Future research should focus on a systematic exploration of this scaffold. Key steps include:

- **Stereoselective Synthesis:** The synthesis and separation of the (S) and (R) enantiomers are paramount, as they are likely to exhibit different biological profiles.
- **Scaffold Elaboration:** A library of derivatives should be synthesized by functionalizing the N4 position of the piperazine ring with various aryl, heteroaryl, or aliphatic groups to probe structure-activity relationships (SAR).
- **Broad Biological Screening:** Beyond PI3K, derivatives should be screened against a panel of cancer-relevant kinases and CNS targets (e.g., GPCRs, ion channels, enzymes like MAO-B and AChE).
- **In Vivo Evaluation:** Promising lead compounds identified through in vitro screening should be advanced into pharmacokinetic and efficacy studies using relevant animal models of cancer or neurological disease.

By leveraging the established strengths of the piperazine and methanesulfonyl moieties, the **1-Methanesulfonyl-2-methylpiperazine** scaffold provides a fertile ground for the discovery of next-generation therapeutics.

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